

# Proper Disposal of VH032-OH: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: VH032-OH

Cat. No.: B2749673

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount for ensuring laboratory safety and environmental protection. This document provides essential safety and logistical information for the proper disposal of **VH032-OH**, a functionalized von Hippel-Lindau (VHL) E3 ligase ligand commonly used in the development of Proteolysis Targeting Chimeras (PROTACs).

**VH032-OH** is classified as a combustible solid and is highly hazardous to water, necessitating specific disposal procedures to mitigate risks. Adherence to these guidelines is crucial for maintaining a safe laboratory environment and complying with regulatory standards.

## Key Safety and Handling Data

A summary of the critical safety and handling information for **VH032-OH** is provided in the table below. This information should be reviewed before handling the compound.

Parameter	Information
Chemical Name	(2S,4R)-1-((S)-2-Acetamido-3,3-dimethylbutanoyl)-4-hydroxy-N-[2-hydroxy-4-(4-methylthiazol-5-yl)benzyl]pyrrolidine-2-carboxamide
CAS Number	2244684-42-0[1]
Molecular Formula	C <sub>24</sub> H <sub>32</sub> N <sub>4</sub> O <sub>5</sub> S[1]
Molecular Weight	488.60 g/mol [1]
Physical Form	Powder[1]
Storage Temperature	2-8°C[1]
Storage Class Code	11 - Combustible Solids[1]
Water Hazard Class (WGK)	3 - Highly hazardous to water[1]

## Experimental Protocols: Disposal Procedures

The following step-by-step procedures should be followed for the safe disposal of **VH032-OH**.

### Waste Segregation and Collection

- Solid Waste:
  - Collect unused or waste **VH032-OH** powder in a dedicated, clearly labeled, and sealed container for hazardous chemical waste.
  - The container should be made of a material compatible with the chemical.
  - Do not mix with other waste streams unless compatibility has been confirmed.
- Contaminated Materials:
  - All materials that have come into contact with **VH032-OH**, such as pipette tips, tubes, gloves, and weighing papers, must be considered contaminated.

- Dispose of these materials in a designated hazardous waste container.
- Solutions:
  - Solutions containing **VH032-OH** should be collected in a separate, labeled, and sealed waste container for liquid chemical waste.
  - Do not dispose of solutions containing **VH032-OH** down the drain due to its high water hazard classification.

## Spill Management

In the event of a spill, immediate action is required to prevent exposure and environmental contamination.

- Evacuate and Alert: Evacuate the immediate area and alert colleagues.
- Personal Protective Equipment (PPE): Before cleaning, ensure appropriate PPE is worn, including safety goggles, gloves, and a lab coat.
- Containment and Cleanup:
  - For solid spills, carefully sweep or scoop the material to avoid generating dust. Use a dustpan and brush designated for chemical spills.
  - Place the collected material into a sealed container for hazardous waste.
  - Decontaminate the spill area with a suitable solvent (e.g., ethanol), followed by a thorough washing with soap and water.

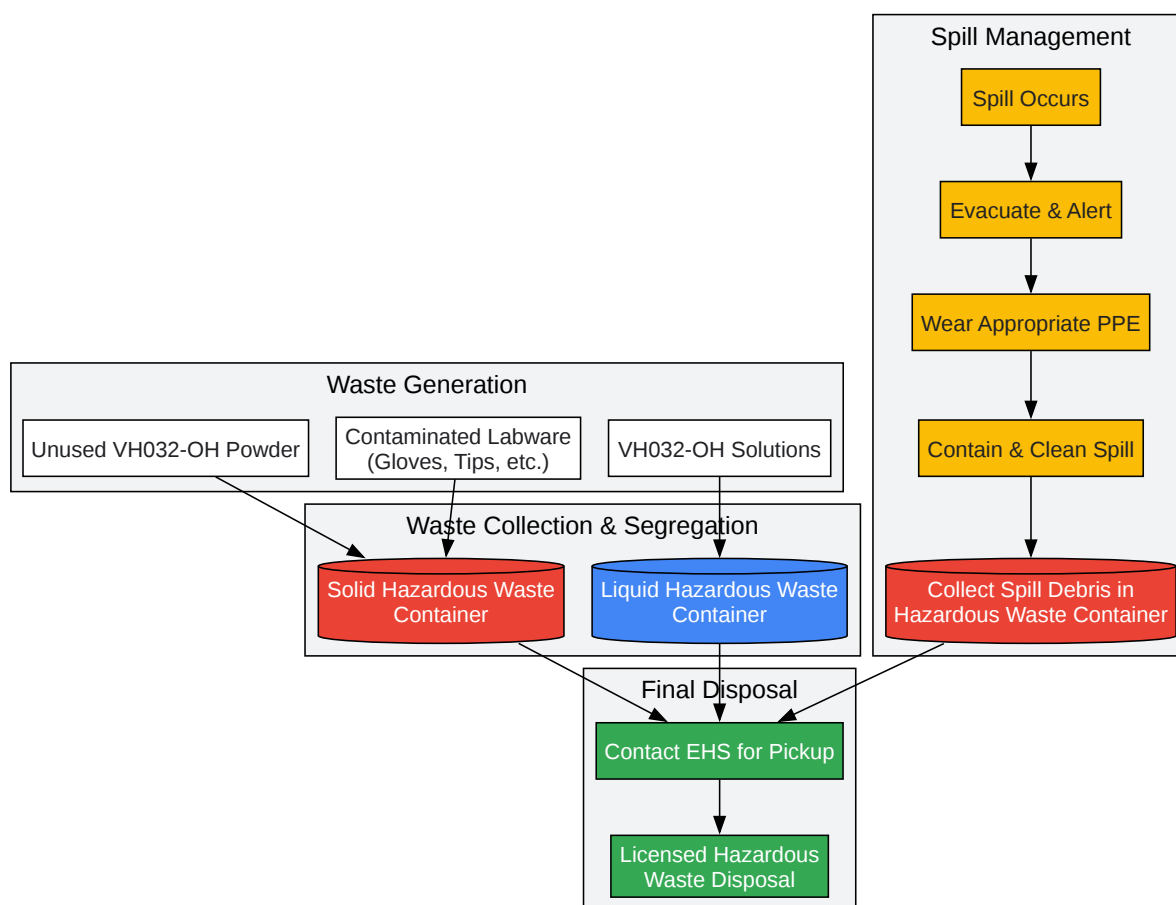
## Final Disposal

All waste containing **VH032-OH** must be disposed of through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company. Ensure that all waste containers are properly labeled with the chemical name and associated hazards.

## Disposal Workflow

The following diagram illustrates the proper disposal workflow for **VH032-OH**.

## VH032-OH Disposal Workflow



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A workflow for the safe disposal of **VH032-OH**.

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## References

- 1. sigmaaldrich.com [sigmaaldrich.com]
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